

An In-depth Technical Guide to 4-Chloro-3-fluorobenzoic Acid

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Compound of Interest

Compound Name: 4-Chloro-3-fluorobenzoic acid

CAS No.: 403-17-8

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CAS Number: 403-17-8

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Authored by a Senior Application Scientist

This guide provides a detailed technical overview of **4-chloro-3-fluorobenzoic acid**, a key intermediate in the pharmaceutical and agrochemical industries. This document elucidates its chemical and physical properties, synthesis, spectral characteristics, reactivity, and safety protocols, offering a foundational resource for its application in research and development.

Core Chemical Identity and Physical Properties

4-Chloro-3-fluorobenzoic acid is a halogenated aromatic carboxylic acid. Its unique substitution pattern with both chlorine and fluorine atoms on the benzene ring imparts specific reactivity and properties that make it a valuable building block in organic synthesis.[1]

Chemical Structure and Identifiers

- IUPAC Name: **4-Chloro-3-fluorobenzoic acid**[2]
- CAS Number: 403-17-8[2]
- Molecular Formula: C₇H₄ClFO₂[2]

- Molecular Weight: 174.56 g/mol
- InChI Key: QPIBHIXKUQKNFP-UHFFFAOYSA-N[3]
- SMILES: O=C(O)c1cc(F)c(Cl)cc1[3]

Physicochemical Data

A summary of the key physicochemical properties of **4-chloro-3-fluorobenzoic acid** is presented in the table below.

Property	Value	Source
Appearance	White to light yellow crystalline powder	[1]
Melting Point	193-197 °C	[1]
Boiling Point (Predicted)	290.9 ± 20.0 °C	[3]
Density (Predicted)	1.477 ± 0.06 g/cm ³	[3]
pKa (Predicted)	3.63 ± 0.10	[3]
Solubility	Soluble in DMSO and Methanol	[3]

Synthesis and Manufacturing

The primary industrial synthesis of **4-chloro-3-fluorobenzoic acid** involves the oxidation of 3-fluoro-4-chlorotoluene. This process is typically carried out using a strong oxidizing agent in the presence of a catalyst.

Representative Synthetic Protocol

A common laboratory-scale synthesis is detailed below:

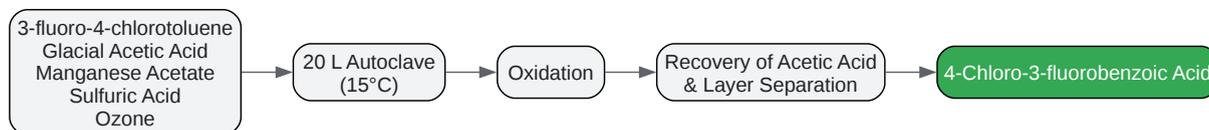
Reaction: Oxidation of 3-fluoro-4-chlorotoluene

Reagents and Equipment:

- 3-fluoro-4-chlorotoluene
- Glacial acetic acid
- Manganese acetate
- 98% Sulfuric acid
- Ozone
- 20 L autoclave
- Stirring apparatus
- Cooling system

Procedure:

- To a 20 L autoclave, add 99 g of glacial acetic acid, 2.7 g of manganese acetate, and 105 g of 98% sulfuric acid.
- Add 870 g (5.96 mol) of 99% pure 3-fluoro-4-chlorotoluene to the mixture.
- Stir the mixture and cool it to 15°C.
- Slowly introduce 215 g of ozone in approximately 10 additions.
- After the ozone addition is complete, allow the reaction to proceed.
- Upon completion, adjust the temperature and pressure to recover the glacial acetic acid.
- Separate the layers to obtain the crude product.
- Further purification can be achieved through recrystallization to yield **4-chloro-3-fluorobenzoic acid** with a purity of over 98%.^[3]



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Caption: Directing effects of substituents on the aromatic ring.

Nucleophilic Aromatic Substitution

The presence of electron-withdrawing groups (COOH, F, Cl) activates the aromatic ring towards nucleophilic aromatic substitution. The chlorine atom at position 4 is the most likely site for nucleophilic attack, as the negative charge in the Meisenheimer intermediate can be stabilized by the adjacent fluorine and the para-carboxylic acid group.

Key Synthetic Applications

4-Chloro-3-fluorobenzoic acid is a crucial intermediate in the synthesis of various high-value molecules.

- **Pharmaceuticals:** It is a key precursor in the synthesis of 6-Hydroxy Albaconazole, a metabolite of the antifungal agent Albaconazole, which also exhibits neuroprotective properties. [3][4]* **Agrochemicals:** It is utilized in the formulation of herbicides and pesticides. [1]The halogenated benzoic acid moiety is a common feature in many active agrochemical ingredients.

Biological Activity and Toxicology

Currently, there is limited publicly available information on the specific biological activity and a detailed toxicological profile of **4-chloro-3-fluorobenzoic acid** itself. Its primary role in the life sciences is as a building block for more complex, biologically active molecules.

Known Biological Relevance

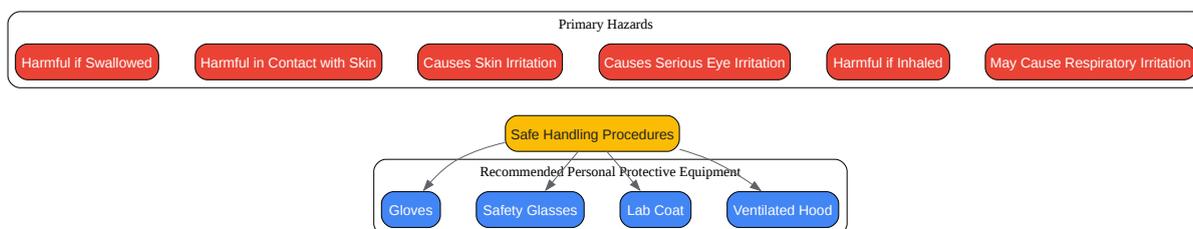
As mentioned, its most notable role is as a precursor in the synthesis of antifungal agents. [3][4]The structural features of **4-chloro-3-fluorobenzoic acid** are incorporated into the final

active pharmaceutical ingredient, contributing to its overall efficacy.

Safety and Handling

4-Chloro-3-fluorobenzoic acid is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled. [2] GHS Hazard Statements:

- H302: Harmful if swallowed [2]* H312: Harmful in contact with skin [2]* H315: Causes skin irritation [2]* H319: Causes serious eye irritation [2]* H332: Harmful if inhaled [2]* H335: May cause respiratory irritation [2] Precautionary Measures:
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a dry, cool, and well-ventilated place in a tightly sealed container.



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Caption: Safety and handling summary for **4-Chloro-3-fluorobenzoic acid**.

Conclusion

4-Chloro-3-fluorobenzoic acid, with its CAS number 403-17-8, is a synthetically versatile and commercially important chemical intermediate. Its distinct pattern of halogen substitution provides a unique platform for the construction of complex molecules in the pharmaceutical and agrochemical sectors. A thorough understanding of its properties, synthesis, and reactivity is essential for its effective and safe utilization in research and development.

References

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